

An In-depth Technical Guide to the Safety of Tricin-d6

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Compound of Interest

Compound Name: *Tricin-d6*

Cat. No.: *B15568477*

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Disclaimer: No specific Safety Data Sheet (SDS) for **Tricin-d6** is publicly available. This guide is a comprehensive overview based on the safety information for the non-deuterated parent compound, Tricin, and general knowledge regarding the safety of deuterated compounds. Researchers and drug development professionals should handle **Tricin-d6** with the care required for a novel chemical entity and perform their own risk assessments.

Introduction

Tricin-d6 is the deuterated form of Tricin, a natural O-methylated flavone found in sources like rice bran and sugarcane.[1] While deuterated compounds are generally considered non-radioactive and safe for laboratory research, their biological and toxicological properties can differ from their non-deuterated counterparts due to the kinetic isotope effect.[2][3] This effect can alter metabolic pathways, potentially leading to increased stability and, in some cases, reduced toxicity by minimizing the formation of harmful metabolites.[3][4][5] However, as the toxicological properties of Tricin itself are not fully characterized, a cautious approach is warranted when handling **Tricin-d6**. [6]

Chemical and Physical Properties

The physical and chemical properties of **Tricin-d6** are expected to be very similar to those of Tricin.

Property	Data for Tricin
Molecular Formula	C ₁₇ H ₁₄ O ₇ [7]
Molar Mass	330.29 g/mol [7]
Appearance	Yellow crystalline solid[8]
Melting Point	285-287 °C (with decomposition)[8]
Solubility	Soluble in methanol, ethanol, and DMSO; limited aqueous solubility.[8][9]
UV Absorption Maxima	254 nm and 350 nm (in methanol)[8]

Toxicological Data

The toxicological data for Tricin is limited, and some findings are inconsistent across different sources. Therefore, it is recommended to handle **Tricin-d6** as a substance with unknown toxicological properties.

Endpoint	Data for Tricin
Acute Oral Toxicity	LD50 (Rat, female): > 2,000 mg/kg (OECD Test Guideline 423)[10]
Skin Corrosion/Irritation	No skin irritation observed in a reconstructed human epidermis test (OECD Test Guideline 439).[10] However, some sources classify it as a skin irritant.[11][12]
Eye Irritation	Some sources classify it as an eye irritant.[11][12]
Respiratory Irritation	May cause respiratory irritation.[11][12]
Sensitization	No data available.
Mutagenicity	No data available.[13]
Carcinogenicity	No data available.[13]
Reproductive Toxicity	No data available.[13]

Experimental Protocol for Acute Oral Toxicity (OECD Test Guideline 423): This test involves the administration of the test substance to a group of fasted female rats at a single dose level. The animals are observed for mortality and clinical signs of toxicity for at least 14 days. The LD50 is determined based on the number of mortalities.

Experimental Protocol for Skin Irritation (OECD Test Guideline 439): This in vitro test uses a reconstructed human epidermis model. The test substance is applied topically to the tissue surface. After a defined exposure period, the cell viability is measured by enzymatic conversion of the vital dye MTT. A reduction in cell viability below a certain threshold indicates skin irritation.

Hazard Identification and Classification

The GHS classification for Tricin is not harmonized. Some safety data sheets indicate that it is not a hazardous substance, while others suggest it may cause skin, eye, and respiratory irritation.[10][11][12] Given these inconsistencies, it is prudent to handle **Tricin-d6** as a hazardous substance.

Potential Hazards:

- May cause skin irritation.[\[11\]](#)[\[12\]](#)
- May cause serious eye irritation.[\[11\]](#)[\[12\]](#)
- May cause respiratory irritation.[\[11\]](#)[\[12\]](#)
- Combustible solid.[\[11\]](#)

Handling and Storage

Handling:

- Use in a well-ventilated area or in a chemical fume hood.[\[13\]](#)[\[14\]](#)
- Avoid breathing dust.[\[13\]](#)
- Avoid contact with skin, eyes, and clothing.[\[13\]](#)
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[\[15\]](#)
- Wash hands thoroughly after handling.[\[11\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[11\]](#)

Storage:

- Store in a cool, dry, well-ventilated area.[\[11\]](#)
- Keep container tightly closed.
- Store away from incompatible materials, such as strong oxidizing agents.[\[11\]](#)[\[16\]](#)

First Aid Measures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[6]
Skin Contact	Remove contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.[6][15]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[6][15]
Ingestion	Do NOT induce vomiting. If the person is conscious, give 2-4 cupfuls of water or milk. Never give anything by mouth to an unconscious person. Seek medical attention.[6]

Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[17]
- Specific Hazards: Combustible solid. May emit poisonous and irritant fumes in a fire.[11][13]
Dust may form an explosive mixture with air.[11]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[17]

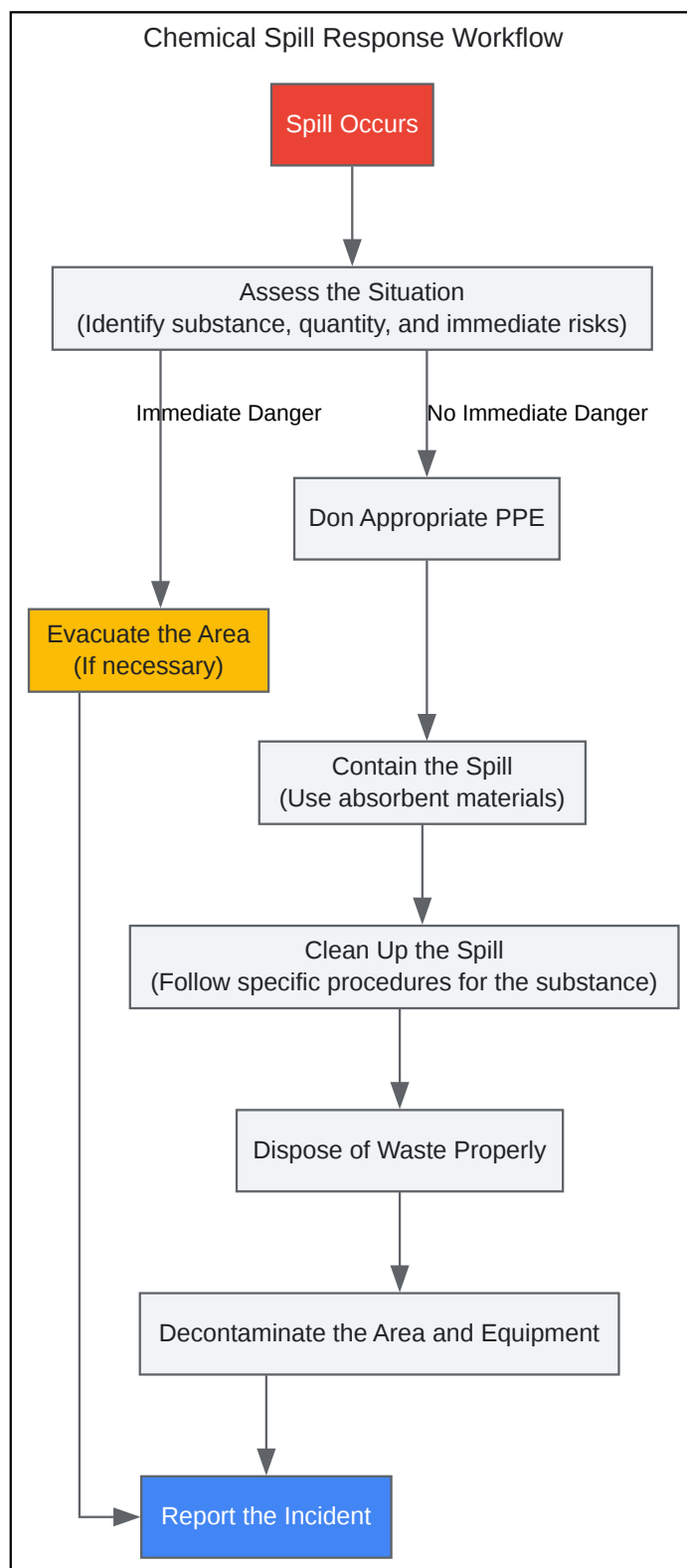
Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment. Avoid breathing dust and contact with skin and eyes.[11]
- Environmental Precautions: Prevent from entering drains, waterways, or sewers.[13]

- Cleanup Procedures: For small spills, sweep up the material and place it in a suitable container for disposal. For large spills, use dry clean-up procedures to avoid generating dust.
[\[11\]](#)

Visualizations

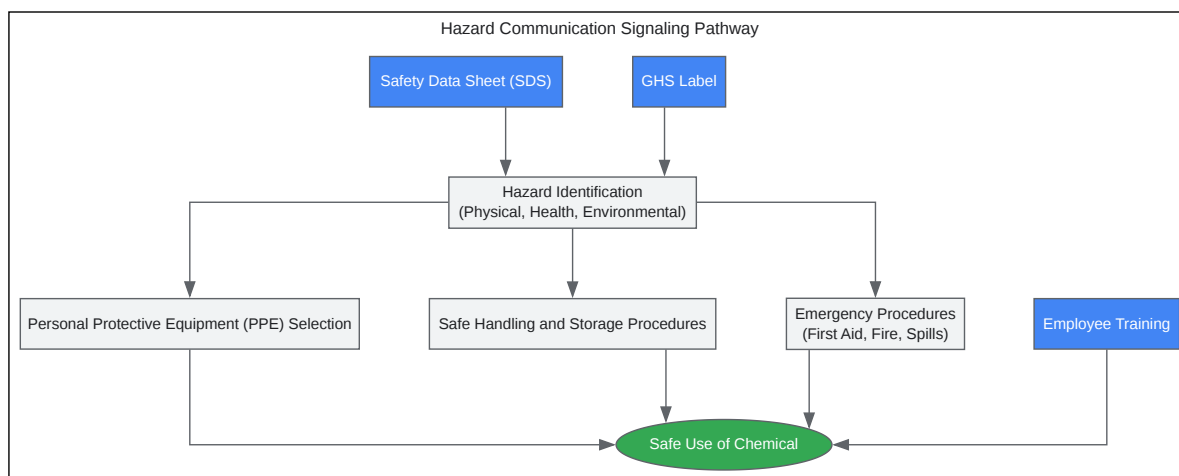
Workflow for Handling a Chemical Spill



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Caption: A logical workflow for responding to a chemical spill in a laboratory setting.

Signaling Pathway for Hazard Communication



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Caption: A diagram illustrating the flow of information for hazard communication.

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